

Application Notes and Protocols for Formylurea in Flame-Retardant Materials

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Compound of Interest

Compound Name: Formylurea

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Introduction

Formylurea, a derivative of urea, has been investigated for its potential role in various chemical syntheses. However, extensive research into its direct application as a primary flame retardant in materials such as polyurea and urea-formaldehyde resins is limited in publicly available scientific literature. While the synthesis of **formylurea** and its N,N'-diformyl derivative is well-established, their specific use and performance data in flame-retardant formulations are not widely reported.

This document provides a comprehensive overview of the synthesis of **formylurea** and discusses the general principles of flame retardancy in related nitrogen-containing polymeric systems. The information presented is based on the current understanding of flame-retardant mechanisms and draws parallels from more commonly used nitrogen and phosphorus-based flame retardants in urea-formaldehyde (UF) and polyurea (PU) resins.

Synthesis of Formylurea and N,N'-Diformylurea

Formylurea can be synthesized through the reaction of urea with formic acid. The reaction proceeds via a condensation mechanism. N,N'-diformylurea can also be produced, typically by adjusting the molar ratio of the reactants.

Experimental Protocol: Synthesis of N,N'-Diformylurea

This protocol is based on established laboratory methods for the synthesis of N,N'-**diformylurea** from urea and formic acid.

Materials:

- Urea
- Formic acid (90%)
- Stirring apparatus
- Reaction vessel
- Filtration apparatus (e.g., Büchner funnel)
- Ice water

Procedure:

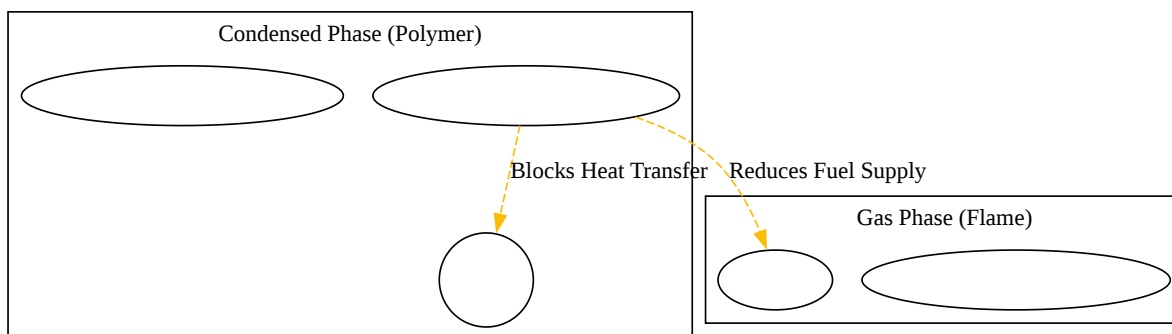
- In a suitable reaction vessel, combine urea and formic acid. A molar ratio of approximately 1:1.8 to 1:2 (urea to formic acid) is typically used for the synthesis of N,N'-**diformylurea**.
- Stir the mixture at room temperature (approximately 20-30°C) for about one hour until the solution becomes clear. The reaction is slightly exothermic.
- Allow the clear solution to stand quiescently at room temperature for approximately 48 hours, during which time crystals of N,N'-**diformylurea** will form.
- After 48 hours, decant the remaining liquid.
- Purify the crystals by rinsing them with the mother liquor and then with ice water using vacuum filtration.
- Dry the purified crystals of N,N'-**diformylurea**.

Flame-Retardant Mechanisms in Urea-Based Systems

While specific data for **formylurea** is scarce, the flame-retardant mechanisms in related urea-formaldehyde and polyurea systems are well-understood and primarily involve gas-phase and condensed-phase inhibition. Nitrogen-containing compounds, like urea derivatives, play a crucial role in these mechanisms.

Gas-Phase Mechanism: Upon heating, nitrogen-containing flame retardants decompose to release non-combustible gases such as ammonia (NH_3) and nitrogen (N_2). These gases dilute the flammable volatiles and oxygen in the gas phase, thereby inhibiting the combustion process. This dilution effect reduces the concentration of flammable gases below the lower flammability limit.

Condensed-Phase Mechanism: In the solid phase, the decomposition of the flame retardant can promote the formation of a stable, insulating char layer on the surface of the material. This char layer acts as a physical barrier, limiting the transfer of heat to the underlying polymer and slowing the diffusion of flammable degradation products to the flame zone. Phosphorus-containing compounds, often used in synergy with nitrogen-based retardants, are particularly effective at promoting char formation.



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Performance Data of Nitrogen-Based Flame Retardants in Urea-Formaldehyde Resins

Although specific data for **formylurea** is unavailable, the following table summarizes the performance of a bio-based intumescent flame retardant (phytic acid-chitosan polyelectrolyte, PCS) in a urea-formaldehyde (UF) resin system. This provides a benchmark for the effectiveness of nitrogen and phosphorus-containing additives in these types of resins.^[1]

Formulation	Limiting Oxygen Index (LOI) (%)	UL-94 Rating	Peak Heat Release Rate (pHRR) (kW/m ²)	Total Heat Release (THR) (MJ/m ²)
Pure UF Resin	-	V-1	275	10.8
FRUF (UF + PCS + APP + NH ₄ Cl)	36	V-0	52	1.47

FRUF: Flame-Retardant Urea-Formaldehyde; APP: Ammonium Polyphosphate

The data clearly indicates that the addition of the phosphorus-nitrogen flame retardant significantly improves the flame retardancy of the UF resin, as evidenced by the increased LOI, higher UL-94 rating, and substantial reductions in pHRR and THR.^[1]

Experimental Protocols for Flame Retardancy Testing

Standardized tests are crucial for evaluating the performance of flame-retardant materials. The following are summaries of common test methods.

1. Limiting Oxygen Index (LOI)

- Principle: Determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material under specified test conditions.
- Apparatus: LOI apparatus consisting of a heat-resistant glass chimney, a sample holder, and gas flow meters.

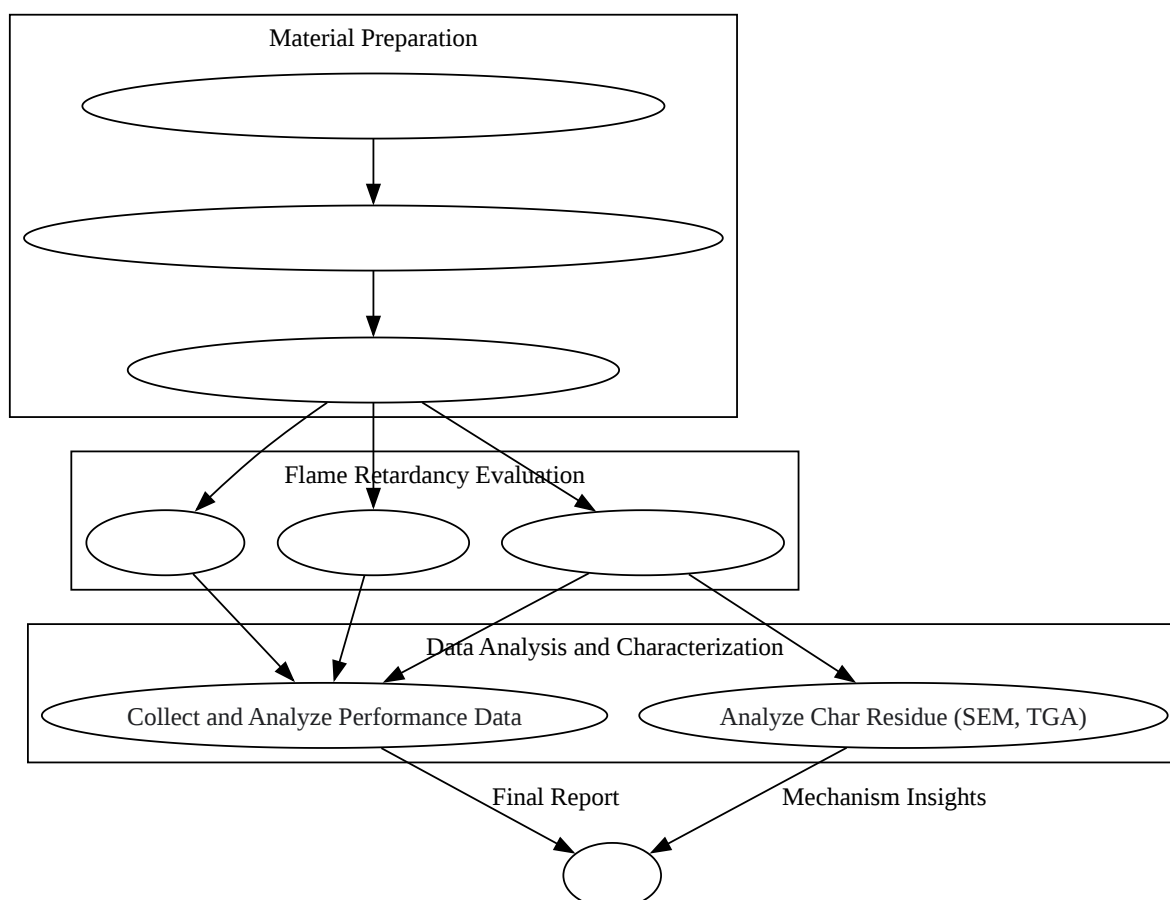
- Procedure:
 - A vertically oriented sample is placed in the chimney.
 - A mixture of oxygen and nitrogen is flowed upwards through the chimney.
 - The top of the sample is ignited.
 - The oxygen concentration is adjusted until the sample just sustains combustion.
 - The LOI is expressed as the volume percentage of oxygen.

2. UL-94 Vertical Burn Test

- Principle: Evaluates the burning characteristics (afterflame, afterglow, and dripping) of a vertically oriented specimen after the application of a specified flame.
- Apparatus: UL-94 test chamber, Tirrill burner, timer.
- Procedure:
 - A rectangular bar specimen is clamped vertically.
 - A flame is applied to the bottom of the specimen for 10 seconds and then removed.
 - The afterflame time is recorded.
 - A second flame application of 10 seconds is made after the first afterflame extinguishes.
 - The afterflame and afterglow times are recorded.
 - Observations of flaming drips that ignite a cotton patch below the specimen are noted.
 - Materials are classified as V-0, V-1, or V-2 based on the burning times and dripping behavior.

3. Cone Calorimetry

- Principle: Measures the heat release rate and other combustion parameters of a material when exposed to a controlled level of radiant heat.
- Apparatus: Cone calorimeter.
- Procedure:
 - A square specimen is placed horizontally under a conical radiant heater.
 - The specimen is exposed to a specific heat flux (e.g., 35 or 50 kW/m²).
 - Combustion is initiated by a spark igniter.
 - Parameters such as time to ignition, heat release rate, total heat released, mass loss rate, and smoke production are continuously measured.



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Conclusion

While the synthesis of **formylurea** is straightforward, its direct application as a flame retardant is not well-documented in the available literature. The principles of flame retardancy in related nitrogen-containing polymers suggest that **formylurea** could potentially contribute to flame retardancy through the release of inert gases and promotion of charring, especially in

synergistic formulations with phosphorus-containing compounds. However, without specific experimental data, its efficacy remains speculative. Further research is required to explore the incorporation of **formylurea** and its derivatives into polymeric materials and to quantitatively assess their flame-retardant properties using standardized testing protocols. The provided application notes and protocols offer a foundational framework for conducting such investigations.

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References

- 1. researchgate.net [researchgate.net]
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